

# An In-depth Technical Guide to the Physical Properties of Chlorinated Acetones

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## Compound of Interest

Compound Name: 1,1,1,3-Tetrachloroacetone

Cat. No.: B15557530

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A Note on Nomenclature: The compound "**1,1,1,3-Tetrachloroacetone**" is not extensively documented in the scientific literature. It is likely that this is a misnomer for the more commonly studied chlorinated acetones, 1,1,3-Trichloroacetone or 1,1,3,3-Tetrachloroacetone. This guide will provide a comprehensive overview of the physical properties of these two well-documented compounds to address the likely intent of the query.

This technical guide is intended for researchers, scientists, and professionals in drug development, providing detailed information on the physical properties, relevant experimental protocols, and synthesis pathways of key chlorinated acetones.

## 1,1,3-Trichloroacetone

1,1,3-Trichloroacetone is a significant intermediate in various chemical syntheses, including the production of pharmaceuticals like folic acid.<sup>[1]</sup> It is a chlorinated ketone that appears as a colorless to pale yellow liquid with a pungent odor.<sup>[2][3]</sup>

## Physical Properties of 1,1,3-Trichloroacetone

The quantitative physical data for 1,1,3-Trichloroacetone are summarized in the table below for ease of reference and comparison.

Physical Property	Value	References
Molecular Formula	C <sub>3</sub> H <sub>3</sub> Cl <sub>3</sub> O	[2][4][5]
Molecular Weight	161.41 g/mol	[5][6]
CAS Number	921-03-9	[2][4][5]
Appearance	Colorless to light yellow liquid with a pungent odor	[2][3]
Density	1.512 g/mL at 20 °C	[6]
Melting Point	9-11 °C	[6]
Boiling Point	88-90 °C at 76 mmHg	[6]
Solubility	Soluble in organic solvents like chloroform and methanol; limited solubility in water.	[2][3]
Refractive Index	n <sub>20/D</sub> 1.491	[7]

## Spectral Data

Spectral analysis is crucial for the identification and characterization of 1,1,3-Trichloroacetone.

- <sup>1</sup>H NMR and <sup>13</sup>C NMR: Nuclear Magnetic Resonance spectroscopy is used to confirm the structure of the molecule.[8][9]
- Mass Spectrometry: Used for determining the molecular weight and fragmentation pattern.
- Gas Chromatography (GC): A primary technique for assessing the purity of 1,1,3-Trichloroacetone, often showing a purity of >80.0% or ≥86.5% in commercial grades.[1][6]

## 1,1,3,3-Tetrachloroacetone

1,1,3,3-Tetrachloroacetone is another polychlorinated compound that has been identified as a potent mutagen.[10]

## Physical Properties of 1,1,3,3-Tetrachloroacetone

The following table summarizes the key physical properties of 1,1,3,3-Tetrachloroacetone.

Physical Property	Value	References
Molecular Formula	$\text{C}_3\text{H}_2\text{Cl}_4\text{O}$	[10]
Molecular Weight	195.86 g/mol	[10]
CAS Number	632-21-3	[10]

Further detailed experimental data such as density, melting point, and boiling point are not as readily available in the searched literature compared to its trichloro- counterpart.

## Experimental Protocols

Detailed experimental protocols for the determination of each physical property for these specific compounds are not available in single, comprehensive sources. However, standard methodologies for organic compounds are applicable.

## Synthesis of Chlorinated Acetones

The synthesis of chlorinated acetones typically involves the direct chlorination of acetone. The degree of chlorination is controlled by reaction conditions.

Example Protocol for Chlorination of Acetone:

- Acetone is reacted with chlorine gas.
- The reaction temperature is maintained between 10-90 °C.
- A catalyst, such as triethylamine or diethylamine, may be used to improve selectivity and reaction time.
- The reaction is typically carried out over 10-20 hours.
- The resulting mixture contains mono-, di-, tri-, and tetrachlorinated products.
- The different chlorinated acetones are then separated by distillation based on their boiling points.

## Determination of Boiling Point (General Procedure)

The boiling point is a critical physical property for purification and identification. A common laboratory method is distillation.[\[11\]](#)

Distillation Method:

- The liquid sample is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is monitored with a thermometer.
- The temperature at which the liquid and vapor phases are in equilibrium (i.e., the temperature at which the liquid boils and the vapor condenses) is recorded as the boiling point.[\[11\]](#)[\[12\]](#)
- It is important to record the atmospheric pressure at which the boiling point is measured, as it can significantly affect the result.[\[13\]](#)

## Purity Analysis by Gas Chromatography (GC)

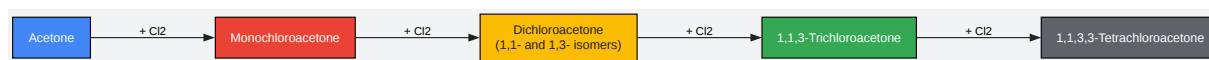
GC is a standard method for determining the purity of volatile compounds like chlorinated acetones.[\[14\]](#)

General GC Protocol:

- A small amount of the sample is injected into the gas chromatograph.
- The sample is vaporized and carried by an inert gas through a column.
- The components of the sample are separated based on their interaction with the stationary phase in the column.[\[14\]](#)
- A detector, such as a Flame Ionization Detector (FID) or an Electron Capture Detector (ECD), records the elution of each component.[\[15\]](#)[\[16\]](#)
- The purity is determined by comparing the area of the peak corresponding to the compound of interest to the total area of all peaks.[\[15\]](#)

## Logical Relationships and Synthesis Pathway

The following diagram illustrates the general synthesis pathway for chlorinated acetones, starting from acetone.



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### Synthesis Pathway of Chlorinated Acetones

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Email: [info@benchchem.com](mailto:info@benchchem.com)